

Personal protective equipment for handling tetrahydro-2H-pyran-3-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: tetrahydro-2H-pyran-3-ol

Cat. No.: B121950

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Essential Safety and Handling Guide for Tetrahydro-2H-pyran-3-ol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **tetrahydro-2H-pyran-3-ol** (CAS No: 19752-84-2). Adherence to these protocols is essential for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

Tetrahydro-2H-pyran-3-ol is classified as a substance that causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} It is harmful if swallowed or inhaled.^[2] Therefore, stringent use of appropriate Personal Protective Equipment (PPE) is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification & Rationale
Eye & Face Protection	Safety Goggles	Must be chemical splash-resistant with side protection to prevent contact with eyes. ^[1] A full-face shield may be necessary for splash-prone procedures.
Hand Protection	Chemical-Resistant Gloves	Wear gloves selected based on chemical resistance and duration of use. ^[1] While specific data for this compound is limited, butyl rubber or Viton™ gloves are recommended for similar organic compounds. Nitrile gloves may offer temporary protection but should be changed immediately upon contamination.
Body Protection	Laboratory Coat	A chemical-resistant lab coat should be worn and fully buttoned to protect skin and personal clothing from contamination. ^{[1][2][4]}
Respiratory Protection	Ventilation / Respirator	All handling must occur in a well-ventilated area, preferably a certified chemical fume hood, to keep airborne concentrations low. ^{[1][3][4]} If ventilation is inadequate, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required. ^[2]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the procedural steps for the safe handling of **tetrahydro-2H-pyran-3-ol** from preparation to post-handling.

Preparation

- **Risk Assessment:** Before starting any work, perform a comprehensive risk assessment specific to the planned experiment.
- **Engineering Controls:** Confirm that the designated chemical fume hood is operational and that an eyewash station and safety shower are accessible and unobstructed.[\[2\]](#)[\[3\]](#)
- **Gather Materials:** Ensure all necessary equipment, including the chemical, glassware, and properly labeled waste containers, are ready and within the fume hood.
- **PPE Inspection:** Carefully inspect all PPE for any signs of damage, such as cracks or tears, before use.

Handling

- **Location:** Conduct all transfers and manipulations of **tetrahydro-2H-pyran-3-ol** inside a certified chemical fume hood.[\[4\]](#)
- **Avoid Contact:** Handle the chemical carefully to prevent direct contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#) Avoid generating aerosols or vapors.
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory area.[\[5\]](#) Wash hands thoroughly with soap and water immediately after handling the chemical and before leaving the lab.[\[1\]](#)[\[3\]](#)

Spill Management

- **Immediate Action:** In case of a spill, evacuate non-essential personnel from the area.
- **Containment:** Absorb the spill using an inert material like vermiculite, sand, or earth.[\[2\]](#)[\[5\]](#) Do not use combustible materials.

- Cleanup: Wearing appropriate PPE, carefully collect the absorbent material and place it into a suitable, sealed, and clearly labeled container for hazardous waste disposal.[2][5]
- Decontamination: Clean the spill area thoroughly.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance. All waste containing **tetrahydro-2H-pyran-3-ol** must be treated as hazardous waste.[6]

Waste Segregation and Collection

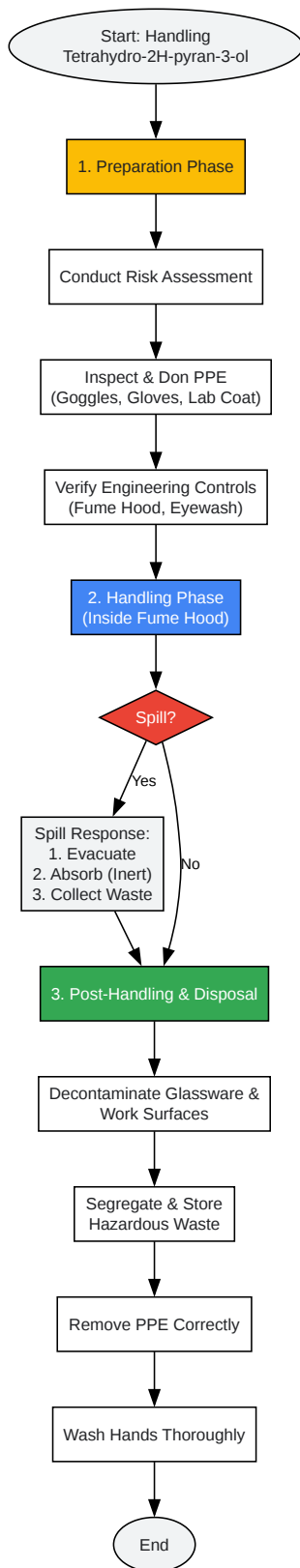
- Waste Identification: All materials contaminated with **tetrahydro-2H-pyran-3-ol**, including empty containers, used gloves, and absorbent materials from spills, are to be considered hazardous waste.[6]
- Segregation: Keep halogenated organic waste separate from non-halogenated waste streams to prevent incompatible reactions.[4]
- Container Requirements: Use a dedicated, leak-proof container made of a compatible material with a secure screw-top cap.[4][6] The container must be kept closed when not in use.[3][4]

Disposal Procedure

- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**tetrahydro-2H-pyran-3-ol**," and an accurate list of its contents.[4][6]
- Storage: Store the sealed waste container in a designated and secure satellite accumulation area within the laboratory, away from heat sources.
- Final Disposal: Arrange for the disposal of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[3][6] Do not pour this chemical down the drain.[1]

Experimental Workflow and Safety Diagram

The following diagram illustrates the key decision points and safety procedures for handling **tetrahydro-2H-pyran-3-ol**.



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Caption: Workflow for safe handling of **Tetrahydro-2H-pyran-3-ol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling tetrahydro-2H-pyran-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b121950#personal-protective-equipment-for-handling-tetrahydro-2h-pyran-3-ol\]](https://www.benchchem.com/product/b121950#personal-protective-equipment-for-handling-tetrahydro-2h-pyran-3-ol)

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